

Diethyl maleate boiling point and melting point

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Compound of Interest

Compound Name: Diethyl maleate

Cat. No.: B7767526

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An In-depth Technical Guide to the Physical Properties of **Diethyl Maleate**

Introduction

Diethyl maleate (CAS No. 141-05-9) is an organic compound with the chemical formula $C_8H_{12}O_4$.^[1] It is the diethyl ester of maleic acid.^{[2][3][4]} At room temperature, it exists as a colorless liquid and sees significant use as a reagent in organic synthesis, particularly in Diels-Alder reactions and as a precursor in the production of the pesticide malathion.^[2] For researchers, scientists, and professionals in drug development, a thorough understanding of its physical properties, such as boiling and melting points, is crucial for its application in synthesis, purification, and formulation. This guide provides a detailed overview of these properties, the experimental protocols for their determination, and logical workflows for these processes.

Physicochemical Data of Diethyl Maleate

The boiling and melting points are critical physical constants that provide insights into the purity and identity of a substance. The data for **diethyl maleate** are summarized below.

| Property | Value | Conditions |
|------------------|--------------|----------------------|
| Melting Point | -10 °C | - |
| Boiling Point | 225 °C | at 101.3 kPa (1 atm) |
| 223 °C | at 101.3 kPa | |
| 220 °C | at 1 atm | |
| 219.5 °C | at 758 mmHg | |
| Density | 1.064 g/mL | at 25 °C |
| Refractive Index | 1.441 | at 20 °C |

Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling and melting points is fundamental in chemical analysis. The following sections detail the standard methodologies for these measurements.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline solids, this transition occurs over a very narrow range. The presence of impurities typically lowers and broadens the melting point range, making it a key indicator of purity.

Methodology: Capillary Tube Method

The most common technique for determining the melting point of a solid organic compound is the capillary tube method.

- **Sample Preparation:** A small amount of the solid sample, in this case, solidified **diethyl maleate**, must be thoroughly dried and, if necessary, crushed into a fine powder.
- **Loading the Capillary Tube:** The open end of a thin-walled capillary tube (sealed at one end) is pressed into the powdered sample. The tube is then inverted and tapped gently to pack

the sample into the sealed end. The sample should form a compact column of 2-3 mm in height.

- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument like a Mel-Temp apparatus. The apparatus contains a heating block or an oil bath to ensure uniform heating.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample has completely melted. This range is reported as the melting point. For a pure substance, this range is typically narrow (0.5-1.0 °C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Like the melting point, it is a characteristic physical property used for identification and purity assessment.

Methodology: Micro-Boiling Point Determination (Capillary Method)

For small quantities of a liquid, the micro-boiling point method is a convenient and accurate technique.

- **Apparatus Setup:** A small amount of the liquid (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with its open end submerged in the liquid.
- **Heating:** The test tube assembly is gently heated in a water or oil bath. As the temperature rises, the air trapped in the capillary tube expands and is expelled, seen as a stream of bubbles.
- **Observation:** Upon further heating, the liquid begins to boil, and its vapor fills the capillary tube, resulting in a rapid and continuous stream of bubbles emerging from the capillary's open end.

- **Cooling and Measurement:** The heating is then discontinued. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The moment the bubbling ceases and the liquid begins to be drawn up into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid, as it is the point where the external pressure equals the vapor pressure inside the capillary.

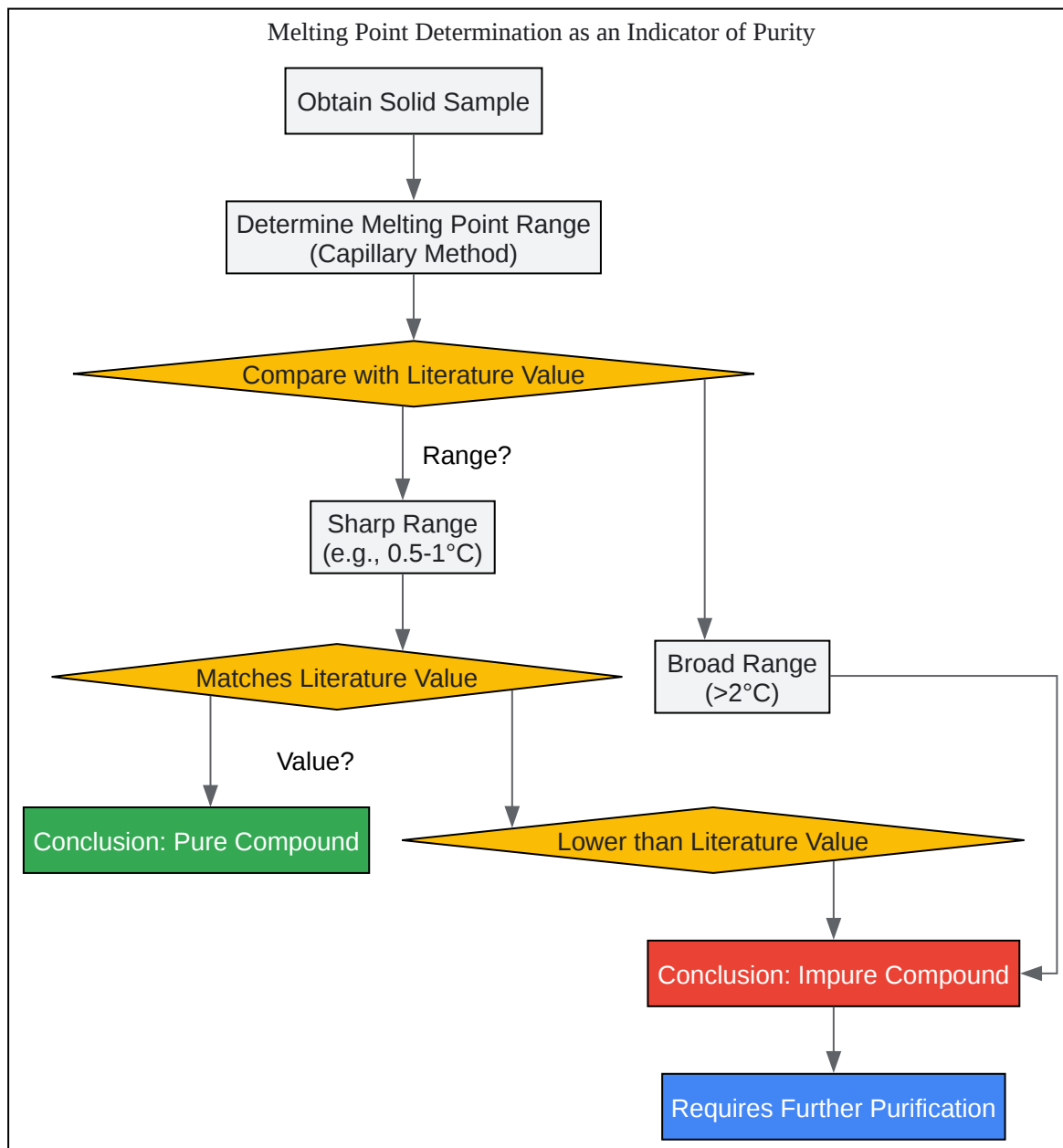
Methodology: Distillation

For larger volumes, the boiling point can be determined during simple distillation.

- **Apparatus Setup:** The liquid is placed in a distillation flask, and a distillation apparatus is assembled. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- **Heating:** The liquid is heated to a boil.
- **Measurement:** As the vapor passes into the condenser, the temperature reading on the thermometer will stabilize. This constant temperature, observed during the collection of the distillate, is the boiling point of the liquid.

Logical and Experimental Workflows

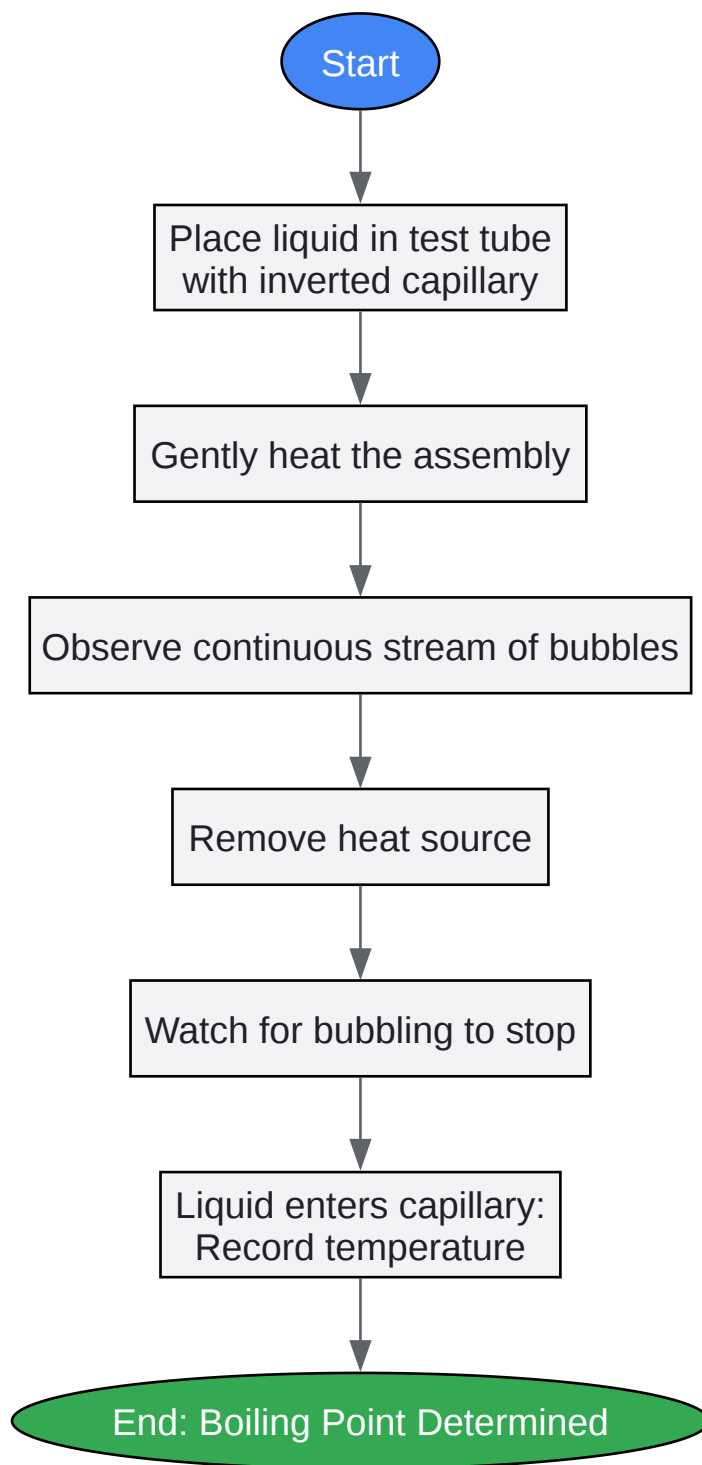
The following diagrams, generated using Graphviz, illustrate the logical and experimental workflows for determining the physical properties of a substance like **diethyl maleate**.



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Caption: Logical workflow for assessing compound purity using melting point analysis.

Experimental Workflow: Micro-Boiling Point Determination

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Caption: Step-by-step experimental workflow for the capillary method of boiling point determination.

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